

quinoline-6-thiol vs other thiol promoters efficiency

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Compound Focus: quinoline-6-thiol

CAS No.: 100653-59-6

Cat. No.: S6553870

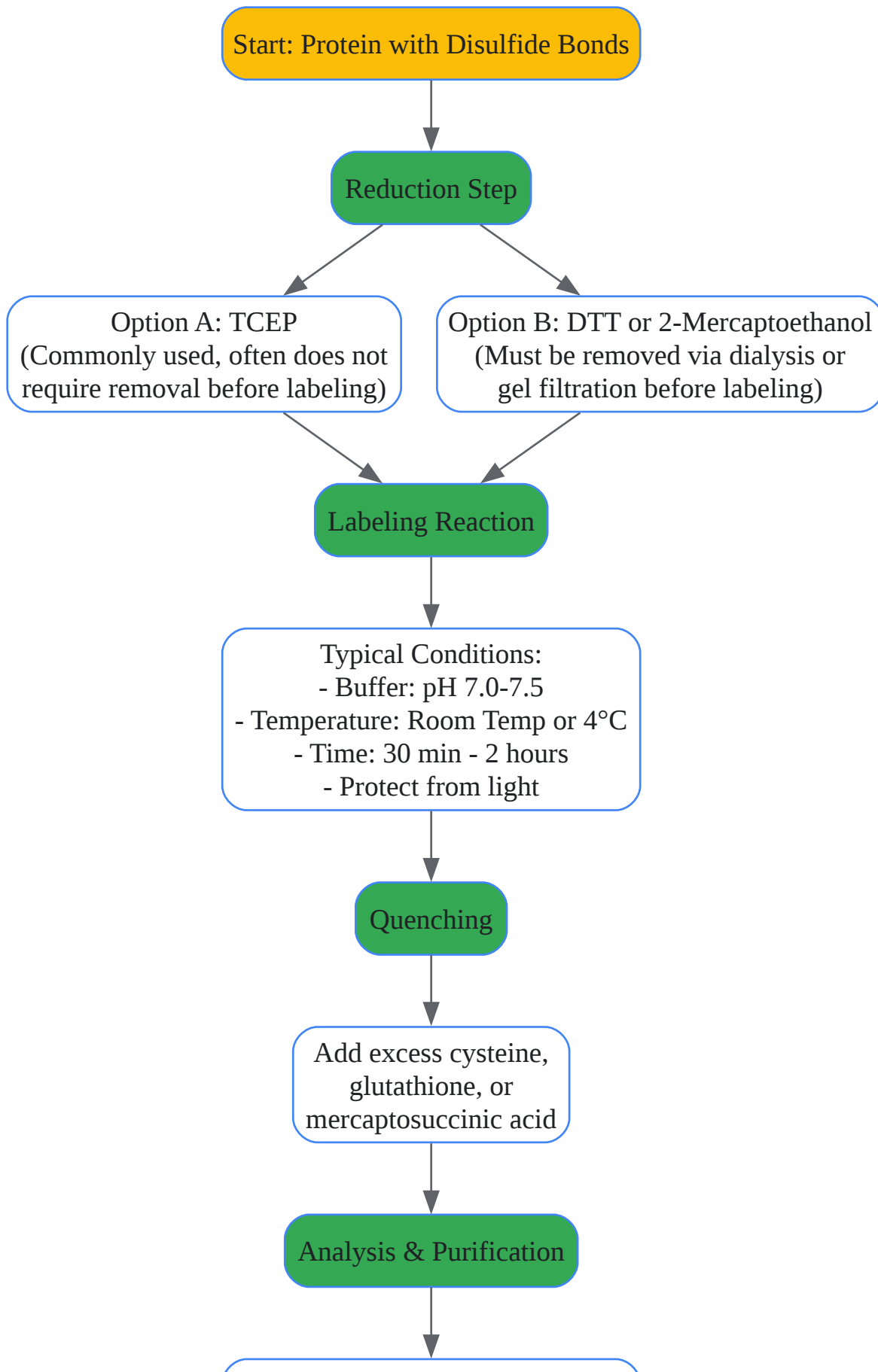
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Common Thiol-Reactive Functional Groups

Functional Group	Reaction Mechanism	Key Characteristics & Stability	Common Applications
Maleimide	Michael addition to form thioether bond.	Reacts selectively with thiols at pH 6.5-7.5; can undergo hydrolysis (to unreactive maleamic acid) and retro-reactions.	Site-specific labeling of cysteine residues in proteins and peptides [1].
Iodoacetamide (Haloacetyl)	SN2 alkylation to form stable thioether bond.	Highly specific for thiols; more stable bond than maleimide; light-sensitive; can be more cytotoxic [1].	Irreversible modification of cysteines; standard for proteomics and peptide synthesis [1].
Thiosulfate (e.g., TS-Link)	Forms a disulfide bond with thiols.	Reaction is reversible (reduction-cleavable); water-soluble [1].	Reversible labeling; creating cleavable linkages for study [1].

Experimental Protocols for Thiol Modification

While not specific to **quinoline-6-thiol**, the general workflow for evaluating a thiol-reactive compound involves the following steps, which are applicable to the functional groups listed above [1].



- Gel Electrophoresis (SDS-PAGE)
- Mass Spectrometry
- Chromatography
- Dialysis/Gel Filtration

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Suggestions for Further Research

To find the specific information you're looking for, you might consider the following strategies:

- **Refine Your Search Terms:** Use specialized scientific databases like SciFinder, Reaxys, or PubMed. Search for the **CAS Number** of **quinoline-6-thiol** if available, or use terms like "**quinoline-6-thiol** efficiency," "quinoline thiol promoter," or "**quinoline-6-thiol** kinetics."
- **Broaden the Scope:** Investigate the broader class of **quinoline-based thiols** or other **aromatic heterocyclic thiols**. There may be efficiency data on similar compounds that can serve as a useful proxy.
- **Consult Primary Literature:** Look for older, foundational papers in organic chemistry journals that might have characterized this specific compound before its current applications in drug development.

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References

1. Introduction to Thiol Modification and... | Thermo Fisher Scientific - RU [thermofisher.com]

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